

Sodium Undecanoate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sodium undecanoate

Cat. No.: B3044268

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CAS Number: 17265-30-4

This technical guide provides an in-depth overview of **sodium undecanoate**, a sodium salt of the saturated fatty acid, undecanoic acid. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, applications in drug delivery, and relevant experimental methodologies. While **sodium undecanoate** is not typically an active pharmaceutical ingredient with its own signaling pathways, it serves as a critical excipient, functioning as a surfactant, emulsifier, and permeation enhancer.

Physicochemical Properties

Sodium undecanoate is an anionic surfactant that possesses an 11-carbon aliphatic chain. This structure imparts amphiphilic properties to the molecule, allowing it to interface between aqueous and lipid phases. Key physicochemical data are summarized below for easy reference.

Property	Value	Reference(s)
CAS Number	17265-30-4	[1][2]
Molecular Formula	C ₁₁ H ₂₁ NaO ₂	[2]
Molecular Weight	208.27 g/mol	[2][3]
Appearance	White to off-white powder or crystalline solid	
Synonyms	Undecanoic acid, sodium salt; Sodium undecylate	
Purity	>99% (commercially available)	
Storage	Room temperature	

Surfactant Properties and Critical Micelle Concentration (CMC)

As a surfactant, a key parameter for **sodium undecanoate** is its Critical Micelle Concentration (CMC). The CMC is the concentration at which individual surfactant molecules (monomers) in a solution begin to aggregate to form micelles. This property is crucial for its function in solubilizing poorly soluble drugs and forming micro- or nanoemulsions.

The CMC of an ionic surfactant is influenced by factors such as temperature, pH, and the ionic strength of the medium. While specific experimental data for **sodium undecanoate** is not readily available in the literature, the following table provides representative CMC values for anionic surfactants with similar alkyl chain lengths to illustrate the expected range.

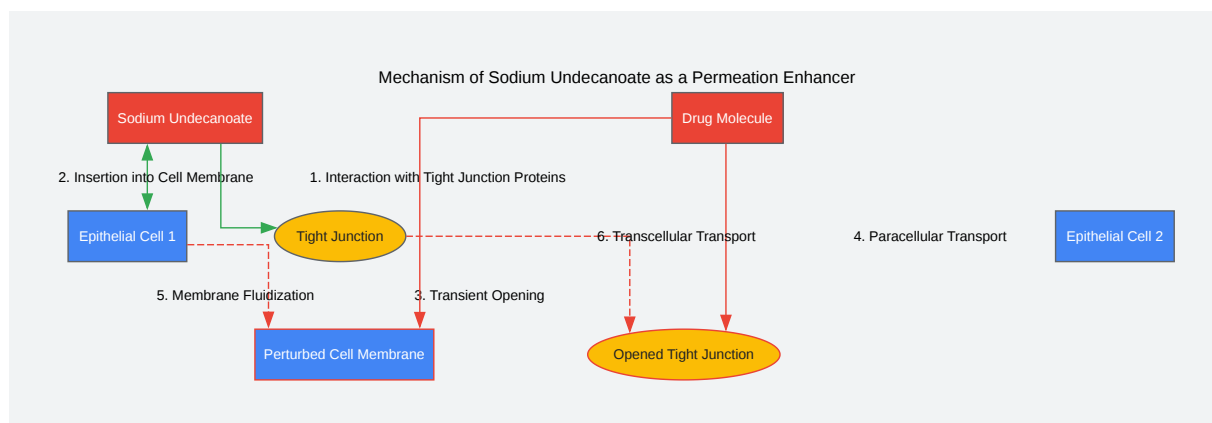
Surfactant	Alkyl Chain Length	CMC (mM in water at 25°C)
Sodium Octyl Sulfate	C8	~130
Sodium Undecanoate (Expected Range)	C11	~10 - 30 (Estimated)
Sodium Dodecyl Sulfate (SDS)	C12	~8.3
Sodium Tetradecyl Sulfate	C14	~2.1

Note: This table presents representative values to demonstrate the trend of decreasing CMC with increasing alkyl chain length for anionic surfactants. The value for sodium undecanoate is an educated estimate based on this trend.

Role in Drug Delivery: Permeation Enhancement

Sodium undecanoate, as a medium-chain fatty acid salt, can function as a permeation enhancer, facilitating the transport of drug molecules across biological membranes, such as the intestinal epithelium. This effect is particularly relevant for the oral delivery of poorly permeable drugs, including peptides and proteins. The mechanism is believed to involve the transient and reversible opening of tight junctions between epithelial cells and the perturbation of the cell membrane, thereby increasing both paracellular and transcellular transport.

The following diagram illustrates the proposed mechanism of action for **sodium undecanoate** as a permeation enhancer.



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Caption: Logical flow of **sodium undecanoate**'s action as a permeation enhancer.

Experimental Protocols

Given its role as a surfactant and emulsifier, **sodium undecanoate** is frequently used in the preparation of lipid-based drug delivery systems like microemulsions and solid lipid nanoparticles (SLNs). Below is a representative protocol for the preparation of a drug-loaded solid lipid nanoparticle (SLN) formulation using a hot homogenization and ultrasonication method.

Objective: To prepare drug-loaded Solid Lipid Nanoparticles (SLNs) using **sodium undecanoate** as a surfactant.

Materials:

- Lipophilic drug
- Solid lipid (e.g., glyceryl monostearate, stearic acid)

- **Sodium undecanoate**
- Co-surfactant (e.g., Poloxamer 188, optional)
- Purified water

Equipment:

- Magnetic stirrer with heating plate
- Probe sonicator
- Water bath
- Homogenizer (optional)
- Particle size analyzer
- Transmission Electron Microscope (TEM)

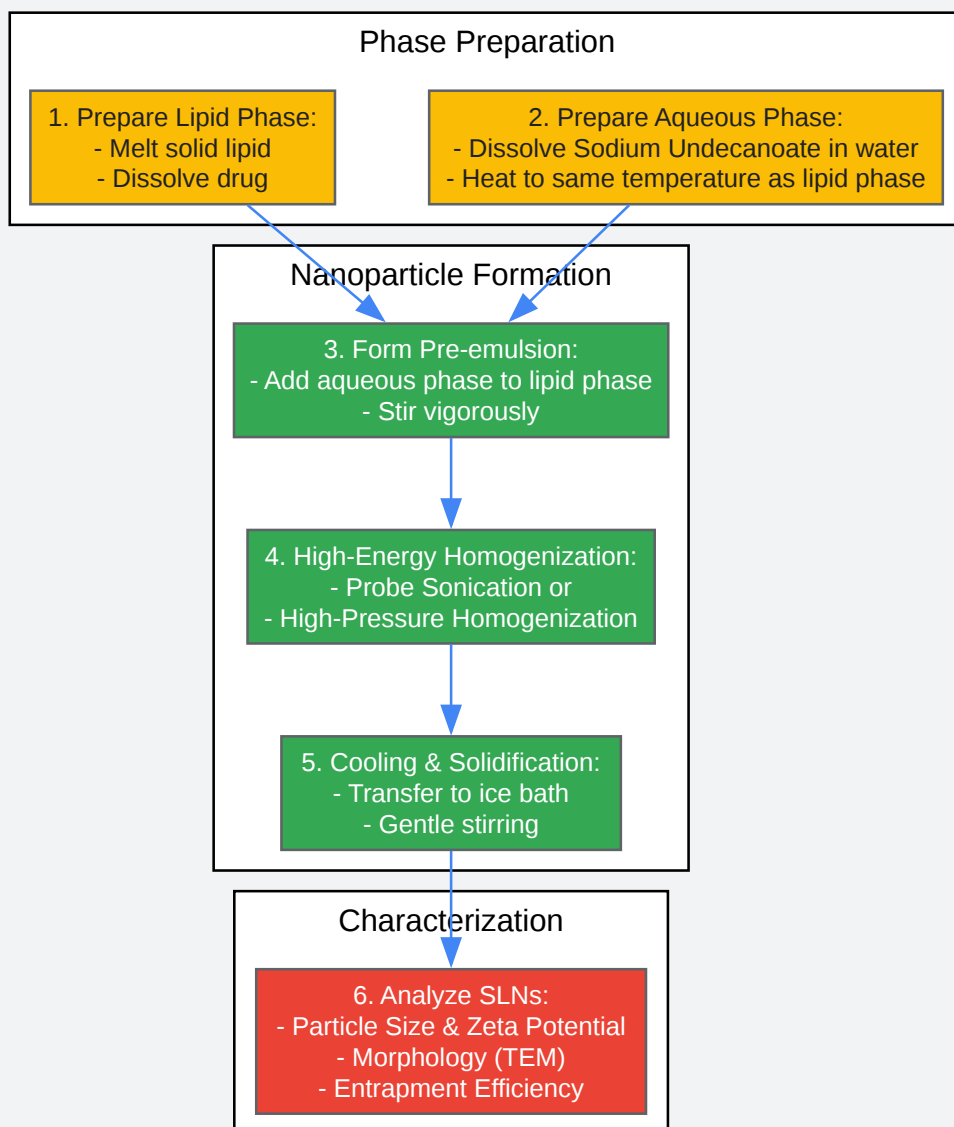
Methodology:

- Preparation of the Lipid Phase:
 - Weigh the required amounts of the solid lipid and the lipophilic drug.
 - Heat the solid lipid 5-10°C above its melting point in a beaker on a heating plate with gentle stirring until a clear, homogenous lipid melt is obtained.
 - Disperse the drug in the molten lipid and stir until it is completely dissolved.
- Preparation of the Aqueous Phase:
 - Weigh the required amount of **sodium undecanoate** (and co-surfactant, if used).
 - Dissolve the **sodium undecanoate** in purified water.
 - Heat the aqueous phase to the same temperature as the lipid phase.

- Formation of the Pre-emulsion:
 - Add the hot aqueous phase to the hot lipid phase dropwise under continuous stirring using a magnetic stirrer.
 - Continue stirring for 10-15 minutes to form a coarse oil-in-water (o/w) pre-emulsion.
- Homogenization and Nanoparticle Formation:
 - Subject the hot pre-emulsion to high-energy dispersion using a probe sonicator.
 - Sonicate for a defined period (e.g., 5-15 minutes) at a specific power output to reduce the droplet size to the nanometer range. The energy input is a critical parameter to control the final particle size.
 - Alternatively, a high-pressure homogenizer can be used for a specified number of cycles (e.g., 3-5 cycles) at a defined pressure (e.g., 500-1500 bar).
- Cooling and Solidification:
 - Transfer the resulting hot nanoemulsion to an ice bath to allow the lipid droplets to cool and solidify, forming the SLNs.
 - Continue gentle stirring during the cooling process to prevent aggregation.
- Characterization:
 - Measure the mean particle size, polydispersity index (PDI), and zeta potential of the prepared SLN dispersion using a particle size analyzer.
 - Observe the morphology of the SLNs using Transmission Electron Microscopy (TEM).
 - Determine the drug entrapment efficiency and loading capacity using an appropriate analytical method (e.g., HPLC) after separating the free drug from the SLNs.

The following diagram outlines this experimental workflow.

Experimental Workflow for SLN Preparation using Sodium Undecanoate



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Caption: Workflow for preparing Solid Lipid Nanoparticles (SLNs).

In conclusion, **sodium undecanoate** is a versatile anionic surfactant with significant applications in pharmaceutical sciences, particularly in the formulation of drug delivery systems

for poorly soluble active ingredients. Its ability to form micelles and enhance permeation across biological barriers makes it a valuable tool for drug development professionals.

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References

- 1. larodan.com [larodan.com]
- 2. Sodium undecanoate | C₁₁H₂₁NaO₂ | CID 23688503 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. alfa-chemistry.com [alfa-chemistry.com]
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